

# Personal protective equipment for handling 2-Nitro-P-phenylenediamine

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## Compound of Interest

Compound Name: 2-Nitro-P-phenylenediamine

Cat. No.: B147321

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## Essential Guide to Handling 2-Nitro-p-phenylenediamine

This document provides immediate safety, operational, and disposal protocols for the handling of **2-Nitro-p-phenylenediamine** (CAS No. 5307-14-2) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and environmental impact.

## Hazard Identification and Key Properties

**2-Nitro-p-phenylenediamine** is a black powder or crystalline solid used as an intermediate in hair dyes.[1][2] It is classified as a skin sensitizer and may cause an allergic skin reaction.[3][4] The compound may be harmful if ingested or inhaled and can cause irritation.[2][5] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[2][6]

### Quantitative Data Summary

The physical and chemical properties of **2-Nitro-p-phenylenediamine** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub>	PubChem
Molecular Weight	153.14 g/mol	PubChem[1]
Melting Point	134 - 140 °C / 273.2 - 284 °F	Safety Data Sheet[6]
Appearance	Almost black needles with dark-green luster or black powder	NOAA[2], Safety Data Sheet[6]
Solubility in Water	< 1 mg/mL at 72°F	NOAA[2]

Note: Occupational exposure limits for the closely related compound p-Phenylenediamine are provided for reference, as specific limits for **2-Nitro-p-phenylenediamine** were not identified in the provided search results.

Organization	Exposure Limit (p-Phenylenediamine)	Details
OSHA	0.1 mg/m <sup>3</sup>	8-hour time-weighted average (PEL)[7]
NIOSH	0.1 mg/m <sup>3</sup>	10-hour time-weighted average (REL)[7]
ACGIH	0.1 mg/m <sup>3</sup>	8-hour time-weighted average (TLV)[7]

## Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

- Engineering Controls: All handling of **2-Nitro-p-phenylenediamine** powder should occur in a well-ventilated area, preferably within a certified chemical fume hood.[5][8] A safety shower and eye bath must be readily accessible.[5]

- **Eye and Face Protection:** Chemical safety goggles that comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166 are required.[\[6\]](#) For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[9\]](#)
- **Skin and Body Protection:**
  - **Gloves:** Compatible, chemical-resistant gloves (e.g., Nitrile) must be worn.[\[3\]](#)[\[9\]](#) Always inspect gloves for tears before use and wash hands thoroughly after removal.
  - **Protective Clothing:** A lab coat is required.[\[8\]](#) For larger quantities or tasks with significant dust generation, chemical-resistant coveralls should be used to provide full body coverage.[\[9\]](#)[\[10\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[3\]](#)
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below limits or if irritation is experienced, a NIOSH/MSHA-approved particulate filter respirator should be used.[\[3\]](#)[\[6\]](#) Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[\[6\]](#)

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

- **Preparation:**
  - Obtain and read the Safety Data Sheet (SDS) for **2-Nitro-p-phenylenediamine** before use.[\[6\]](#)
  - Ensure the chemical fume hood is functioning correctly.
  - Assemble all necessary equipment and PPE.
  - Designate a specific area within the fume hood for the procedure.
- **Handling:**
  - Wear all required PPE as specified in Section 2.

- Perform all manipulations, including weighing and transferring, within the chemical fume hood to avoid dust formation and inhalation.[3][6]
- Keep the container tightly closed when not in use.[5][6]
- Avoid contact with skin and eyes.[3]
- Post-Handling:
  - Decontaminate all surfaces and equipment after use.
  - Carefully remove PPE, avoiding self-contamination.
  - Dispose of contaminated disposable items as hazardous waste (see Section 5).
  - Wash hands and any exposed skin thoroughly with soap and water.

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